

Operational Guide: Safe Disposal of 4-Bromophenylalanine Hydrochloride

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Compound of Interest

Compound Name:	4-Bromophenylalanine hydrochloride
CAS No.:	122839-59-2
Cat. No.:	B600156

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Executive Summary & Core Directive

Do not treat **4-Bromophenylalanine hydrochloride** as standard biological waste. Although it is an amino acid derivative, the presence of the bromine atom (halogen) and the hydrochloride counter-ion dictates specific segregation protocols under EPA RCRA (Resource Conservation and Recovery Act) guidelines.[1][2] Improper disposal into non-halogenated waste streams or municipal drains can result in regulatory fines, formation of toxic dioxins during incineration, and aquatic toxicity.[2]

Immediate Action Required:

- Segregate: All waste containing this compound must enter the Halogenated waste stream.
- Label: Clearly mark containers as "Halogenated Organic Solid/Liquid."
- Prohibit: Never pour aqueous solutions of this compound down the sink.[3]

Chemical Profile & Waste Characterization

Effective disposal requires accurate waste profiling.[2] Use the data below to complete your hazardous waste tags.

Property	Data	Operational Implication
Compound Name	4-Bromo-L-phenylalanine hydrochloride	Primary identifier for waste tags.[1][2][4]
CAS Number	122839-59-2 (L-isomer)	Required for regulatory tracking [1].[1][2][4][5]
Molecular Formula	$C_9H_{10}BrNO_2$ [1][2][4] · HCl	Contains Chlorine (HCl) and Bromine (Br).[4]
Solubility	Soluble in water; slightly soluble in alcohol.[1]	Do not assume water solubility = drain safety.[1][2]
Acidity (pH)	Acidic in aqueous solution (~pH 2-4).[1][4]	Potential Corrosive (D002) characteristic if concentrated [2].[2]
Hazard Class	Irritant (Skin/Eye), Aquatic Toxicity.[2][6][7]	Requires nitrile gloves and eye protection.[1][2]

Hazard Identification & Safety Pre-Requisites

Before handling waste, acknowledge the specific risks associated with halogenated salts.

- The Halogen Factor: When incinerated at standard temperatures, halogenated compounds (containing Br, Cl) can form acidic gases (HBr, HCl) and potentially dioxins.[2] Waste facilities must burn these at higher temperatures.[2] Mixing this with non-halogenated solvents (like acetone/ethanol) significantly increases disposal costs and safety risks.[1][4]
- Acidic Nature: The hydrochloride salt hydrolyzes to form acidic solutions.
 - Self-Validating Safety Step: Always check the pH of aqueous waste solutions. If pH < 2, the waste is legally "Corrosive" (RCRA Code D002) and requires specific containment [3]. [2]

Personal Protective Equipment (PPE):

- Gloves: Nitrile (minimum 0.11mm thickness).[1][2]

- Eyes: Chemical splash goggles (ANSI Z87.1).[1][2]
- Respiratory: N95 or fume hood usage recommended when handling dry powder to prevent inhalation of irritant dust.[1][2]

Step-by-Step Disposal Protocol

Workflow A: Solid Waste (Pure Powder, Spills, Contaminated Debris)

Applicable to: Expired reagent, weighing boats, contaminated paper towels, gloves.[2][4]

- Containment: Place solid waste in a clear, wide-mouth polyethylene (HDPE) jar or a double-lined hazardous waste bag.
- Segregation: Do not mix with "Sharps" or "Biohazard" (red bag) waste.[1][2] This is chemical waste.[1][2][3][8][9]
- Labeling: Apply a yellow hazardous waste tag.[1][2]
 - Constituents: "4-Bromophenylalanine HCl, Solid."[1][2][4]
 - Hazard Checkbox: Toxic, Irritant.[2][6][7]
- Storage: Cap tightly. Store in the Satellite Accumulation Area (SAA) until pickup.

Workflow B: Liquid Waste (HPLC Effluent, Mother Liquors)

Applicable to: Reaction mixtures, dissolved reagents.[2][4]

- Solvent Identification (The Critical Decision):
 - Scenario 1: Dissolved in Organic Solvent (e.g., DCM, Methanol).[2][4]
 - Pour into the Halogenated Organic Waste carboy.[10]

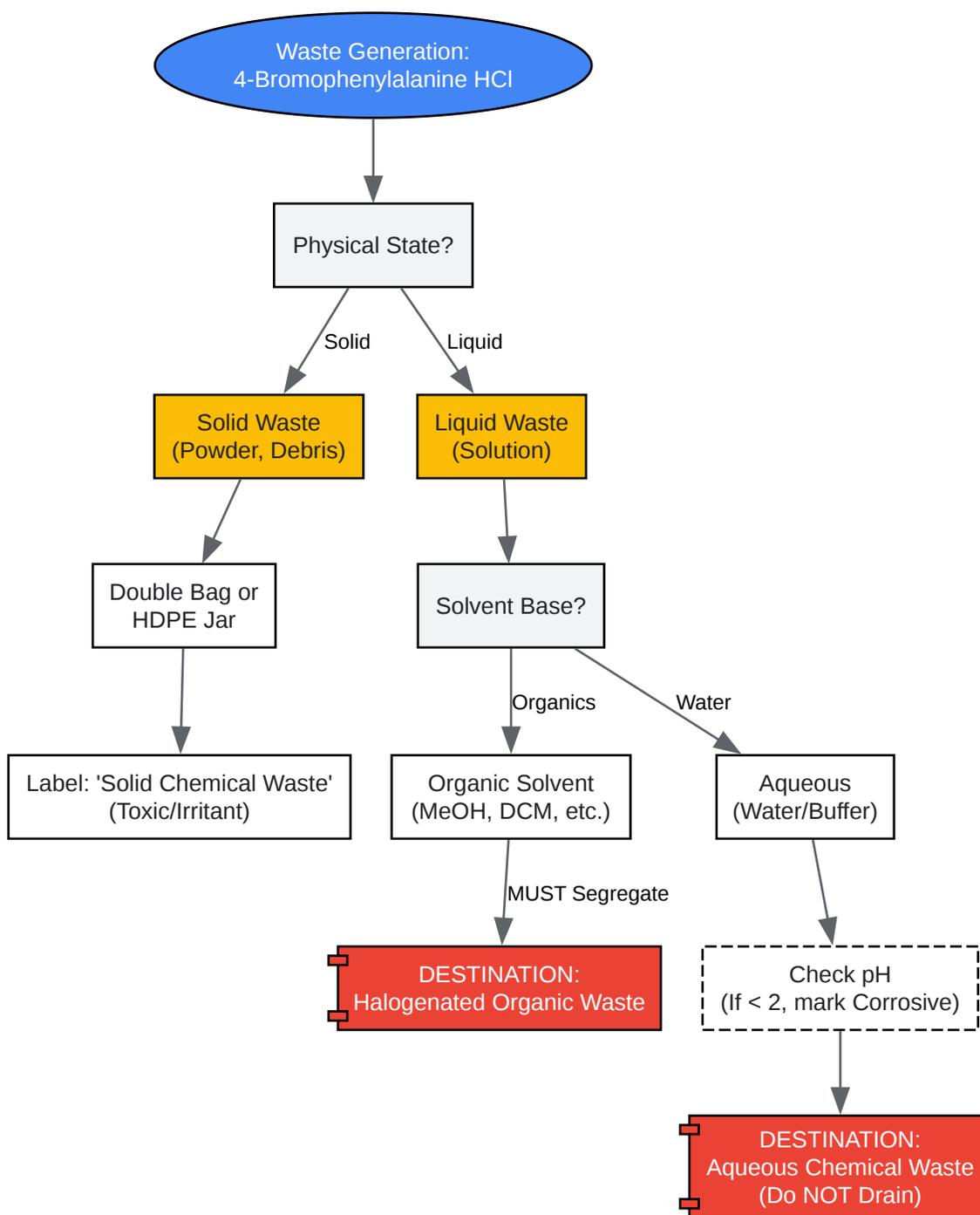
- Why? Even if the solvent is methanol (non-halogenated), the solute (4-Br-Phe) is halogenated.[1][2][4] Therefore, the entire mixture is classified as halogenated waste [4].[2]
- Scenario 2: Dissolved in Water (Aqueous).[1][4]
 - Do NOT pour down the drain.
 - Collect in a carboy labeled "Aqueous Chemical Waste with Toxic Organics."[2]
 - Self-Validating Step: Measure pH.[1][2][3] If < 4, list "Acidic" on the label.[2]

Workflow C: Empty Containers

- Triple Rinse: Rinse the original bottle three times with a small volume of water or solvent.[2][3]
- Rinsate Disposal: Treat the rinsate as Liquid Waste (see Workflow B).[1]
- Defacing: Cross out the original label and mark "EMPTY."[1]
- Disposal: Place the empty, rinsed bottle in the glass/plastic recycling or trash, depending on institutional policy.

Visual Decision Tree (Logic Flow)

The following diagram illustrates the critical decision points for segregating this specific compound.



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Figure 1: Decision logic for segregating 4-Bromophenylalanine HCl waste. Note the critical routing of organic solutions to the Halogenated stream.

Regulatory Compliance & Transport

Strict adherence to these codes ensures compliance with US EPA and international standards.

- RCRA Classification:
 - While 4-Bromophenylalanine is not explicitly P-listed or U-listed, it falls under Process Waste regulations.[1][2][4]
 - If the solution pH is < 2.0, it carries the D002 (Corrosivity) characteristic [3].[2]
 - As a halogenated organic, it contributes to waste streams often coded as F001/F002 if mixed with spent halogenated solvents, or simply "Hazardous Waste" requiring thermal treatment [5].[2]
- Storage Limits:
 - Do not accumulate more than 55 gallons of hazardous waste in a Satellite Accumulation Area (SAA).
 - Waste containers must remain closed unless adding waste (EPA 40 CFR 262.15).
- Spill Response:
 - Small Spill (< 10g): Sweep up carefully to avoid dust (wear N95).[4] Wipe area with water; dispose of wipes as solid chemical waste.[2]
 - Large Spill: Evacuate area. Contact EHS. Do not wash into floor drains.[1][2]

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